

Application Notes: Non-Aqueous Medium Dyeing of Polyester with Disperse Dyes

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Compound of Interest

Compound Name: Disperse Yellow 49

Cat. No.: B1656943

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Introduction

The dyeing of polyester, a hydrophobic and highly crystalline synthetic fiber, traditionally relies on aqueous processes at high temperatures (around 130°C) and pressures, or the use of chemical carriers.[1][2][3] These conventional methods consume significant amounts of water and energy and generate substantial wastewater effluent, posing environmental challenges.[4][5] Non-aqueous medium dyeing presents a sustainable alternative by replacing water with solvents, thereby eliminating wastewater, reducing energy consumption, and in some cases, allowing for the recycling of both the solvent and residual dyes.[6][7][8]

This document provides detailed protocols for two prominent non-aqueous dyeing technologies for polyester using disperse dyes: Supercritical Carbon Dioxide (scCO₂) dyeing and Silicone Solvent dyeing. These methods are particularly relevant for researchers and scientists exploring green and sustainable textile processing technologies.

Protocol 1: Dyeing of Polyester with Disperse Dyes in Supercritical Carbon Dioxide (scCO₂)

Principle

Supercritical carbon dioxide (scCO₂) is a state of CO₂ above its critical temperature (31.1°C) and pressure (73.8 bar). In this state, it exhibits properties of both a liquid and a gas, acting as an excellent non-polar solvent for disperse dyes.[7] The scCO₂ medium readily dissolves the

disperse dyes and swells the polyester fibers, facilitating rapid dye diffusion into the polymer matrix without the need for water or dispersing agents.[9][10] After the dyeing process, a simple reduction in pressure allows the CO₂ to return to its gaseous state, separating it from the dyed fiber and any unused dye, enabling its recovery and recycling.[7]

Experimental Protocol

- Fabric Preparation:
 - Begin with scoured and bleached 100% polyester fabric to ensure removal of impurities that could impede dyeing.[9]
- Apparatus Setup:
 - Place the polyester fabric sample and a precise amount of water-free disperse dye powder into a high-pressure dyeing vessel.
 - Seal the vessel securely.
- Dyeing Cycle:
 - Pressurize the vessel with liquid CO₂ to the desired working pressure, typically in the range of 150 to 250 bar (15 to 25 MPa).[9][11]
 - Heat the vessel to the target dyeing temperature, generally between 80°C and 120°C.[9][10] The temperature is critical as it influences dye solubility and fiber swelling.[10]
 - Maintain these conditions for the specified dyeing time, which can range from 60 to 240 minutes, depending on the desired shade depth and dye type.[9][11]
- Post-Dyeing Procedure:
 - After the dyeing duration, cool the vessel.
 - Slowly depressurize the vessel to allow the scCO₂ to convert back to a gas, which is then vented or collected for recycling.
 - The unused dye powder precipitates at the bottom of the vessel and can also be collected.

- Remove the dry, dyed polyester fabric from the vessel. No subsequent washing or drying is typically required as the process is anhydrous.[7]

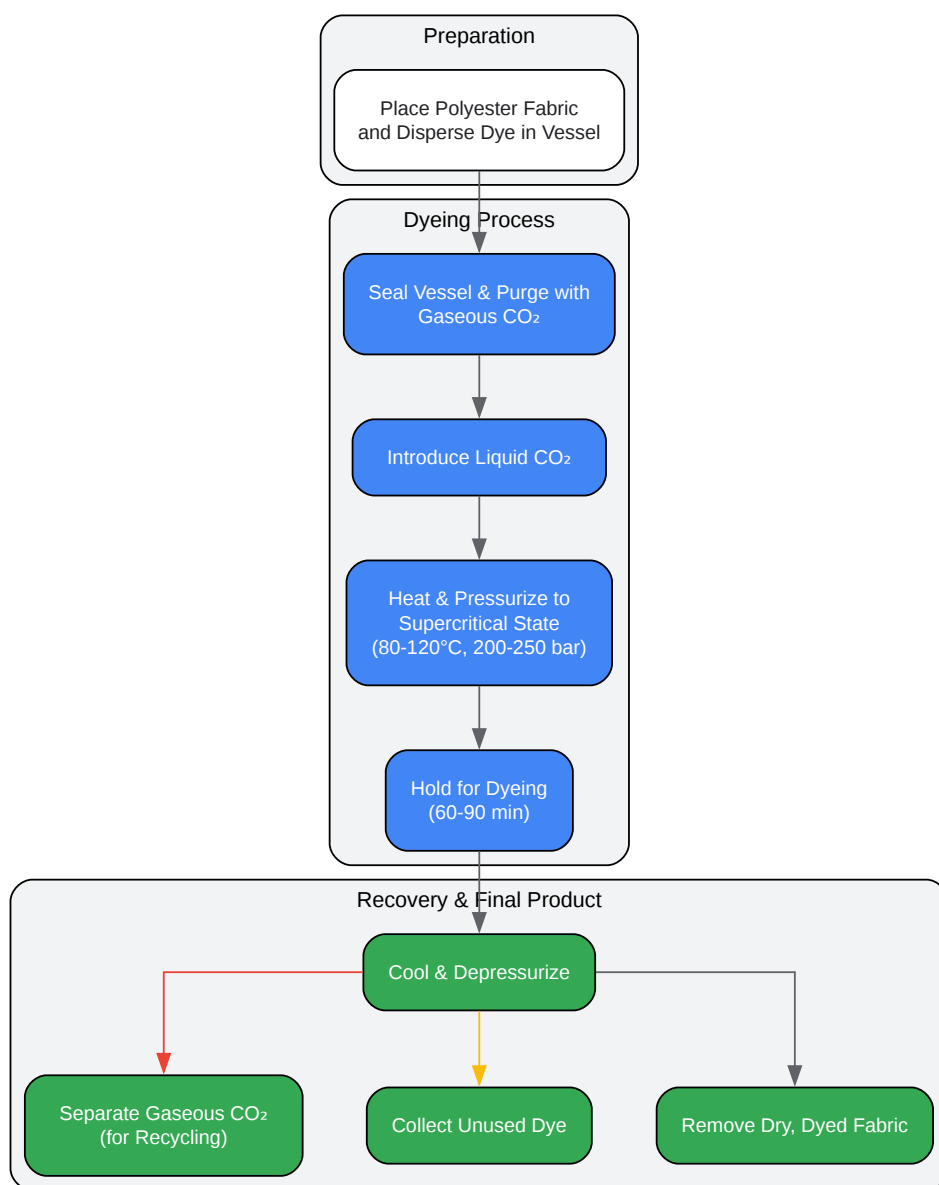
Data Presentation

Table 1: Summary of Experimental Conditions for Polyester Dyeing in scCO₂

Dye Type	Temperature (°C)	Pressure (MPa)	Time (min)	Key Findings	Reference
Disperse Red 60	50 - 90	15 - 30	240	Dye uptake increases with temperature. Saturation was achieved within 240 minutes.	[11]
Disperse Yellow 54	50 - 90	15 - 30	>240	A longer dyeing time was required to reach saturation compared to Red 60.	[11]
General Disperse Dyes	80 - 120	20 - 25	60 - 90	General operating range for efficient polyester dyeing.	[9]
Thiadiazolyl Azo Dyes	80 - 120	17.2 - 27.6	Not Specified	Dyeing performance was compared favorably with traditional aqueous methods.	[10]
Reactive Disperse Dyes	80 - 120	10 - 20	Not Specified	Good color intensity and superior wash	[12]

fastness were
obtained
compared to
the thermosol
method.

Experimental Workflow Visualization



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Caption: Workflow for Dyeing Polyester in Supercritical CO₂.

Protocol 2: Dyeing of Polyester with Disperse Dyes in Silicone Solvent

Principle

This method utilizes a non-aqueous silicone solvent, such as decamethylcyclopentasiloxane (D5), as the dyeing medium.[13] Disperse dyes exhibit limited solubility in silicone solvents, which encourages their migration from the solvent to the polyester fiber, where they have a higher affinity.[4][13] The process is typically carried out at elevated temperatures (e.g., 140°C), which swells the polyester fibers and facilitates dye penetration. The role of dispersants can be critical; dispersants with higher hydrophilicity can decrease the dye's solubility in the silicone solvent, thereby promoting higher dye exhaustion onto the fabric.[4][14] The solvent can be recycled after use, making it an environmentally favorable process.[15]

Experimental Protocol

- Fabric and Dyebath Preparation:
 - Use pre-scoured 100% polyester fabric.
 - Prepare the dyebath in a suitable high-temperature dyeing machine.
 - Add the silicone solvent (e.g., D5) to the machine. The liquor ratio (solvent to fabric weight) is typically set between 15:1 and 20:1.[4][13]
 - Add the required amount of disperse dye (e.g., 0.5% on the weight of fabric, o.w.f.).[4][13]
 - If required, add a specific amount of dispersant (e.g., 1.2% o.w.f. of NNO dispersant) or an accelerant to the bath.[4][13]
- Dyeing Cycle:
 - Place the polyester fabric into the dyebath at room temperature (e.g., 25°C).[4]

- Begin heating the bath. A typical heating ramp might be: increase to 80°C at 6°C/min, then increase to 140°C at 3°C/min.[4]
- Maintain the final dyeing temperature of 140°C for a duration of 60 minutes under a pressure of approximately 1.53×10^5 Pa.[4]
- Post-Dyeing Procedure:
 - After the dyeing phase, cool the bath down to 80°C at a rate of 6°C/min.[4]
 - Drain the dyebath. The solvent and residual dye can be collected for recovery and recycling.
 - Perform two separate washing cycles on the dyed fabric using fresh silicone solvent at 80°C for 15 minutes each, at a 15:1 liquor ratio, to remove any surface dye.[4][13]
 - Remove the fabric and dry it.

Data Presentation

Table 2: Performance of Polyester Dyeing in Silicone Solvent (D5)

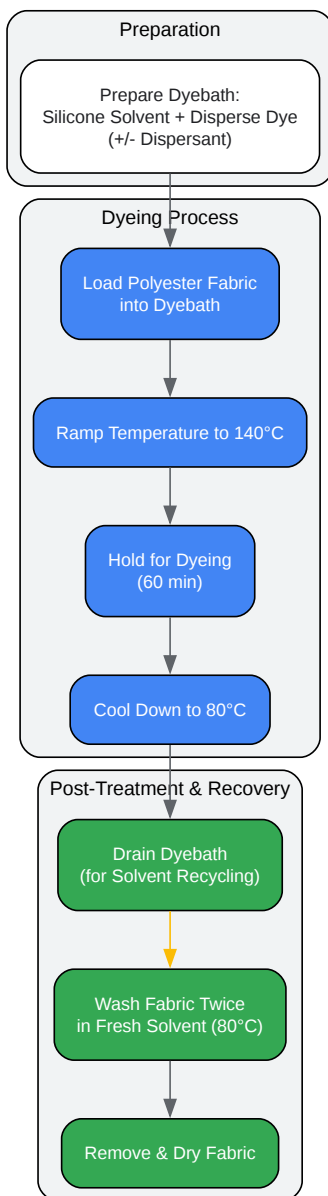
Dye	Dispersant/Accelerant (% o.w.f.)	Temp (°C)	Time (min)	Liquor Ratio	K/S Value	Dye Exhaustion (%)	Reference
Disperse Red 177	1.2% NNO	140	60	15:1	14.73	94.18	[4][16]
Disperse Red 177	No Dispersant	140	60	15:1	~14.77	90.73	[4][14]
Disperse Red 177	1.2% MF	140	60	15:1	14.01	82.61	[4][14]
Disperse Dye	15% Accelerant	140	60	20:1	>12	~75	[13]
Disperse Dye	No Accelerant	140	60	20:1	~3.3	~30	[13]

K/S value is a measure of color strength on the fabric surface.

Table 3: Colorfastness Properties of Polyester Dyed in Silicone Solvent

Fastness Test	Grade (1-5 Scale)	Dyeing System	Reference
Washing Fastness	4 to 4-5	Silicone Solvent with Dispersant	[4] [14]
Rubbing Fastness (Dry)	4 to 4-5	Silicone Solvent with Dispersant	[4] [14]
Rubbing Fastness (Wet)	4 to 4-5	Silicone Solvent with Dispersant	[4] [14]
Light Fastness	3-4	Silicone Solvent with Dispersant	[4] [14]

Experimental Workflow Visualization



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Caption: Workflow for Dyeing Polyester in Silicone Solvent.

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